

Technical Support Center: ADS032 in Cellular Models

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Compound of Interest

Compound Name: ADS032

Cat. No.: B15605403

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This technical support center is designed for researchers, scientists, and drug development professionals utilizing **ADS032** in their experiments. Below you will find troubleshooting guides and frequently asked questions to address specific issues that may arise during your work with this novel dual NLRP1 and NLRP3 inflammasome inhibitor.

A Note on Off-Target Effects

As of late 2025, publicly available data on the off-target effects of **ADS032** is limited. The existing literature emphasizes its specificity as a dual inhibitor of NLRP1 and NLRP3 inflammasomes.[1][2][3] One study demonstrated its specificity against other inflammasomes like AIM2 and NLRC4, against which it showed no inhibitory activity.[4] **ADS032** belongs to the sulfonylurea class of compounds.[5] While some sulfonylureas are known for their effects on pancreatic beta-cells, there is currently no public data to suggest that **ADS032** interacts with the sulfonylurea receptor or induces hypoglycemia.[6][7][8] Researchers should be aware of its chemical class and interpret unexpected results with this in mind.

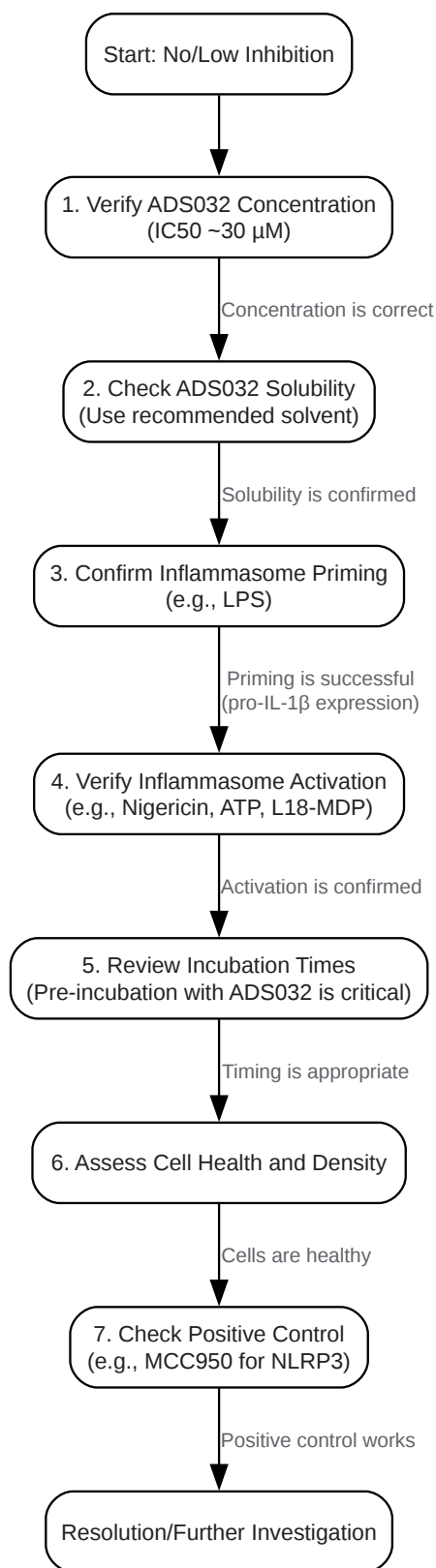
Troubleshooting Guide

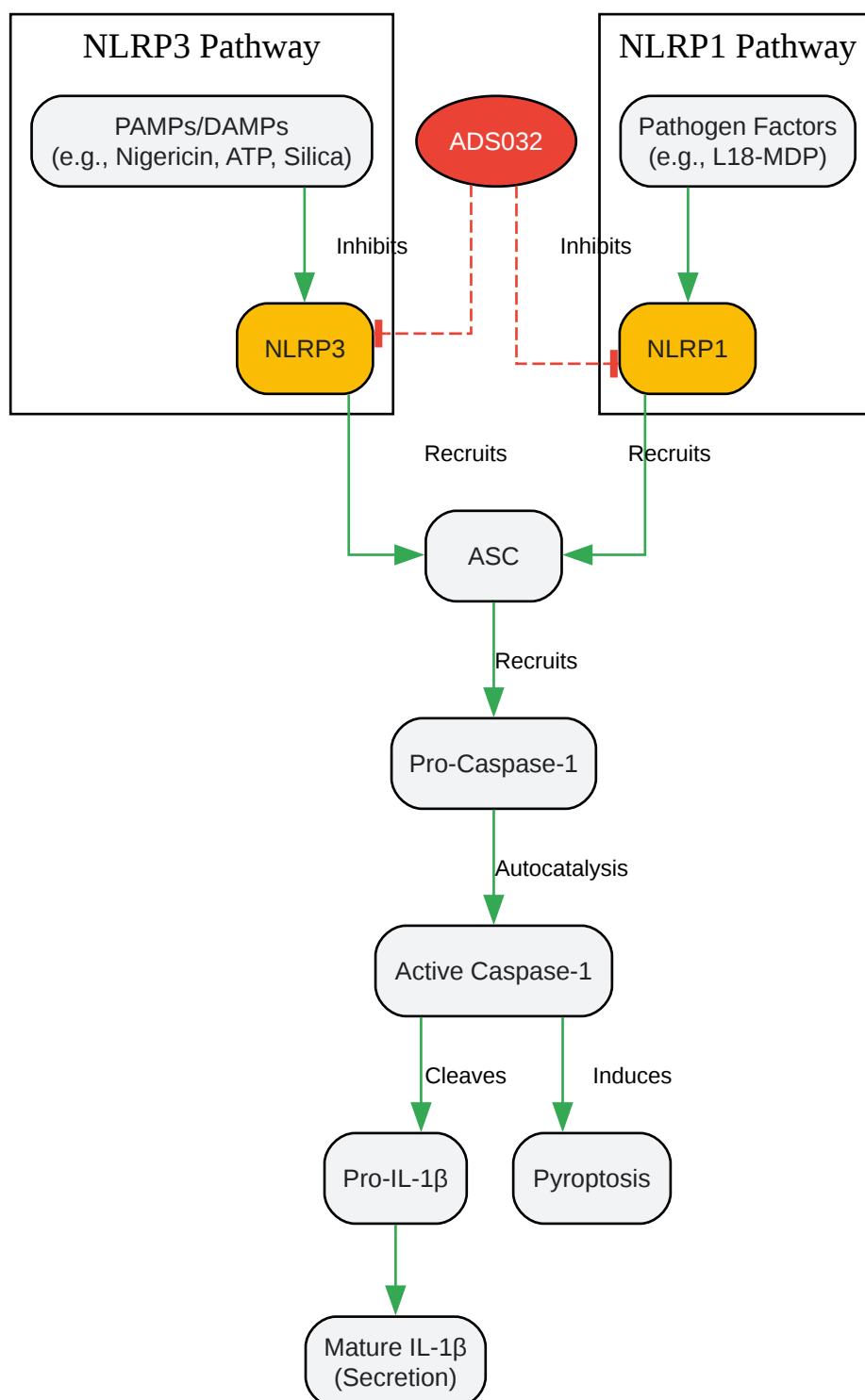
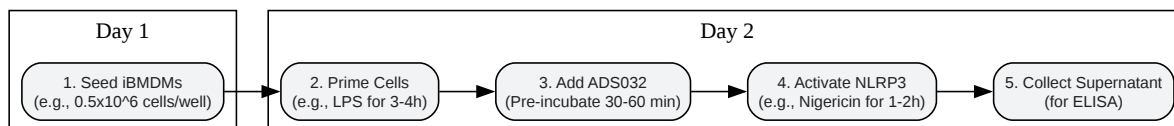
This guide addresses common issues encountered when using **ADS032** to inhibit NLRP1 and NLRP3 inflammasome activation in cellular models.

Issue 1: No or Low Inhibition of IL-1 β Secretion

If you observe minimal or no reduction in IL-1 β secretion after treating your cells with **ADS032**, consider the following troubleshooting steps.

Troubleshooting Workflow for Ineffective Inhibition





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References

- [1. profiles.wustl.edu](https://profiles.wustl.edu) [profiles.wustl.edu]
- [2. A novel dual NLRP1 and NLRP3 inflammasome inhibitor for the treatment of inflammatory diseases - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. A novel dual NLRP1 and NLRP3 inflammasome inhibitor for the treatment of inflammatory diseases - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. adisotx.com](https://adisotx.com) [adisotx.com]
- [5. ADS-032, dual NLRP1 and NLRP3 inflammasome inhibitor with efficacy in models of pulmonary inflammation and infection | BioWorld](#) [bioworld.com]
- [6. Undesired effects of the sulphonylurea drugs - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [7. Unintentional sulfonylurea toxicity due to a drug-drug interaction: a case report - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. Sulfonylurea Toxicity: Practice Essentials, Pathophysiology, Epidemiology](#) [emedicine.medscape.com]
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